

# 1,2,5-Trimethylpiperidin-4-one chemical properties and structure

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## Compound of Interest

Compound Name: 1,2,5-Trimethylpiperidin-4-one

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## An In-depth Technical Guide to 1,2,5-Trimethylpiperidin-4-one

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1,2,5-trimethylpiperidin-4-one**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**1,2,5-Trimethylpiperidin-4-one** is a synthetic organic compound that serves as a key intermediate in the production of various pharmaceuticals, including the opioid analgesic Promedol.<sup>[1]</sup> Its chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO	[2][3][4][5][6][7]
Molecular Weight	141.21 g/mol	[2][4][6][7][8]
Boiling Point	203.362 °C at 760 mmHg	[3][5][8]
Density	0.917 g/cm <sup>3</sup>	[3][5]
Flash Point	71.126 °C	[3][5][8]
Topological Polar Surface Area	20.3 Å <sup>2</sup>	[2][4]
Hydrogen Bond Donor Count	0	[2][4]
Hydrogen Bond Acceptor Count	2	[2][4]
XLogP3-AA	0.7	[2]

## Chemical Structure and Identifiers

The structural identity of **1,2,5-trimethylpiperidin-4-one** is well-defined by various chemical nomenclature and registration systems.

Identifier	Value
IUPAC Name	1,2,5-trimethylpiperidin-4-one[2][4]
CAS Number	7516-33-8[2][3][6]
SMILES	<chem>CC1CC(=O)C(CN1C)C</chem> [2][4][7]
InChI	InChI=1S/C8H15NO/c1-6-5-9(3)7(2)4-8(6)10/h6-7H,4-5H2,1-3H3[2][4][9]
InChIKey	VQHMMWWQNKUPKH-UHFFFAOYSA-N[2][4][9]
Synonyms	1,2,5-Trimethyl-4-piperidone, 4-Piperidinone, 1,2,5-trimethyl-[2][3][4][6]

Below is a 2D visualization of the chemical structure of **1,2,5-trimethylpiperidin-4-one**.

Caption: 2D structure of **1,2,5-trimethylpiperidin-4-one**.

## Experimental Protocols: Synthesis

A documented method for the synthesis of **1,2,5-trimethylpiperidin-4-one** involves the reaction of isopropenyl-2-chloropropylketone with methylamine.<sup>[1]</sup> This procedure is outlined as an improved method for producing the compound, which is a semi-product for the synthesis of the drug promedol.<sup>[1]</sup>

Objective: To synthesize **1,2,5-trimethylpiperidin-4-one**.

Materials:

- Isopropenyl-2-chloropropylketone solution in methylene chloride
- Aqueous solution of methylamine (25%)<sup>[1]</sup>
- Methylene chloride
- Separatory funnel
- Distillation apparatus

Procedure:

- The reaction is initiated by interacting a solution of isopropenyl-2-chloropropylketone in methylene chloride with an aqueous solution of methylamine.<sup>[1]</sup> The molar ratio of the chlorinated ketone to methylamine should be maintained at 1:(2-2.25).<sup>[1]</sup>
- The reaction mixture is maintained at a temperature not exceeding 40-45 °C with constant stirring for 2 hours.<sup>[1]</sup>
- After the reaction period, the mixture is cooled to room temperature and transferred to a separatory funnel.<sup>[1]</sup>

- The lower organic layer is separated and transferred to a distillation flask. The aqueous layer is discarded.[\[1\]](#)
- Methylene chloride is stripped from the organic layer at atmospheric pressure.[\[1\]](#)
- The remaining residue is distilled under vacuum (boiling point of 56 °C at 3 mm Hg) to yield the final product, **1,2,5-trimethylpiperidin-4-one**.[\[1\]](#)

This method reportedly improves upon previous syntheses by reducing the process duration, eliminating secondary stages like steaming and extraction, and decreasing raw material consumption.[\[1\]](#)

## Reactivity and Applications

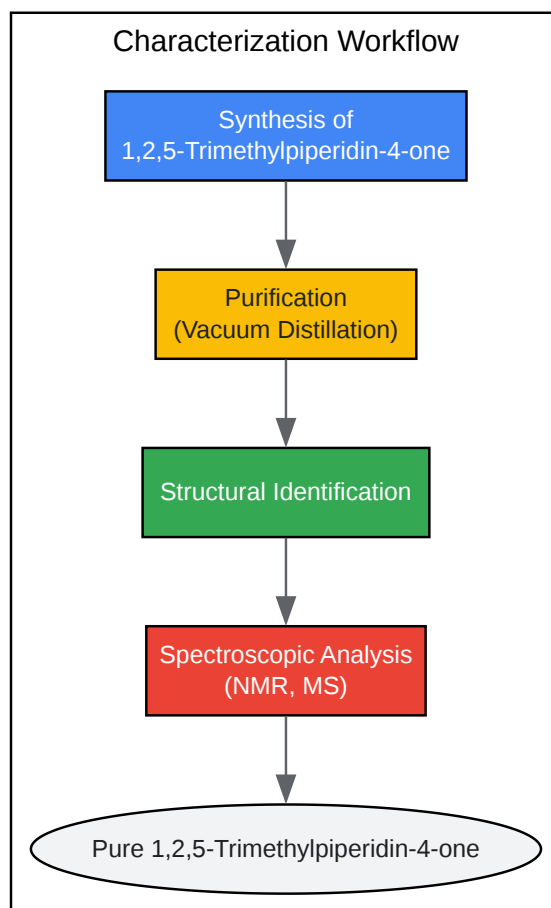
**1,2,5-Trimethylpiperidin-4-one** is a versatile building block in organic synthesis. Its primary application is in the pharmaceutical industry as a key intermediate for synthesizing various drugs.[\[1\]](#)[\[3\]](#) It is also utilized in the agrochemical industry for the production of pesticides and herbicides.[\[3\]](#) The reactivity of the piperidone ring system allows for a range of chemical transformations, making it a valuable component in the creation of complex molecules.[\[3\]](#)

## Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **1,2,5-trimethylpiperidin-4-one**.

- <sup>13</sup>C NMR Spectroscopy: Spectral data for **1,2,5-trimethylpiperidin-4-one** is available and has been recorded on instruments such as the Varian HA-100.[\[2\]](#)[\[9\]](#)
- Mass Spectrometry (GC-MS): GC-MS data for this compound is available in the NIST Mass Spectrometry Data Center.[\[2\]](#)[\[9\]](#)

The logical workflow for the identification and characterization of **1,2,5-trimethylpiperidin-4-one** is depicted below.



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Caption: Workflow for synthesis and characterization.

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